

# An In-depth Technical Guide to 4-Cumylphenol (CAS Number: 599-64-4)

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## Compound of Interest

Compound Name: 4-Cumylphenol

Cat. No.: B167074

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Cumylphenol** (CAS 599-64-4), a significant chemical intermediate. This document collates critical data on its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and an examination of its toxicological profile, with a particular focus on its role as an endocrine-disrupting chemical. All quantitative data is presented in structured tables for ease of comparison, and key processes and pathways are visualized through detailed diagrams.

## Chemical Identification and Properties

**4-Cumylphenol**, systematically named 4-(2-phenylpropan-2-yl)phenol, is a substituted phenolic compound. It is a solid at room temperature and sees extensive use in the industrial manufacturing of polymers and other chemical products.

## Chemical and Physical Properties

A summary of the key physicochemical properties of **4-Cumylphenol** is presented in Table 1. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>16</sub> O
Molecular Weight	212.29 g/mol
Appearance	White to off-white crystalline solid
Melting Point	72-75 °C
Boiling Point	335 °C
Density	1.115 g/cm <sup>3</sup>
Flash Point	160 °C
Water Solubility	18 mg/L at 22 °C
LogP	3.8 at 22 °C
Vapor Pressure	4.98E-05 mmHg at 25°C

## Spectroscopic Data

The structural identification of **4-Cumylphenol** is corroborated by various spectroscopic methods. The key quantitative data from these analyses are summarized in the following tables.

Table 2: <sup>1</sup>H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available	-	-	-

Table 3: <sup>13</sup>C NMR Spectral Data

Chemical Shift (ppm)	Assignment
Data not available	-

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm <sup>-1</sup> )	Description of Vibration
Data not available	-

Table 5: Mass Spectrometry (MS) Data

m/z Ratio	Relative Intensity (%)	Proposed Fragment Ion
212	Data not available	[M] <sup>+</sup> (Molecular ion)
197	Data not available	[M - CH <sub>3</sub> ] <sup>+</sup>
103	Data not available	Fragment details

## Experimental Protocols

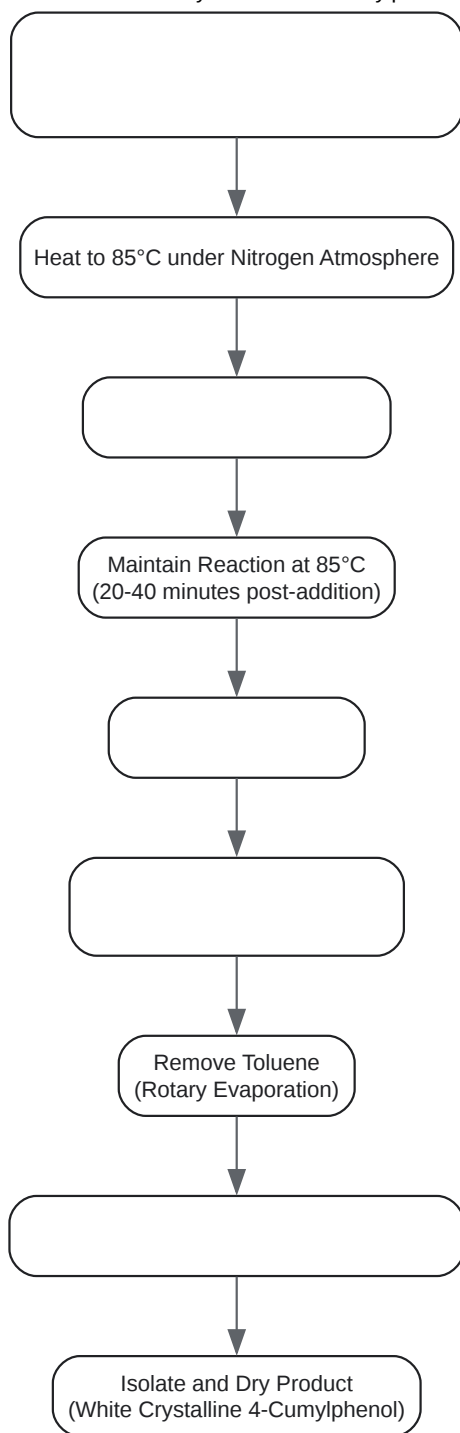
Detailed methodologies for the synthesis and analysis of **4-Cumylphenol** are provided below. These protocols are designed to be followed in a laboratory setting by trained professionals.

### Synthesis of 4-Cumylphenol

**4-Cumylphenol** is typically synthesized via the acid-catalyzed alkylation of phenol with  $\alpha$ -methylstyrene.<sup>[1]</sup>

Experimental Workflow: Synthesis of **4-Cumylphenol**

## Workflow for the Synthesis of 4-Cumylphenol

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Caption: A step-by-step workflow for the laboratory synthesis of **4-Cumylphenol**.

## Materials:

- Phenol (188g, 2 mol)
- $\alpha$ -methylstyrene (118g, 1 mol)
- Solid acid catalyst (e.g.,  $\text{H}_2\text{SO}_4\text{-SiO}_2$ , 0.94g)
- Toluene (300 ml)
- Aqueous sodium bicarbonate solution
- Deionized water
- Hexane

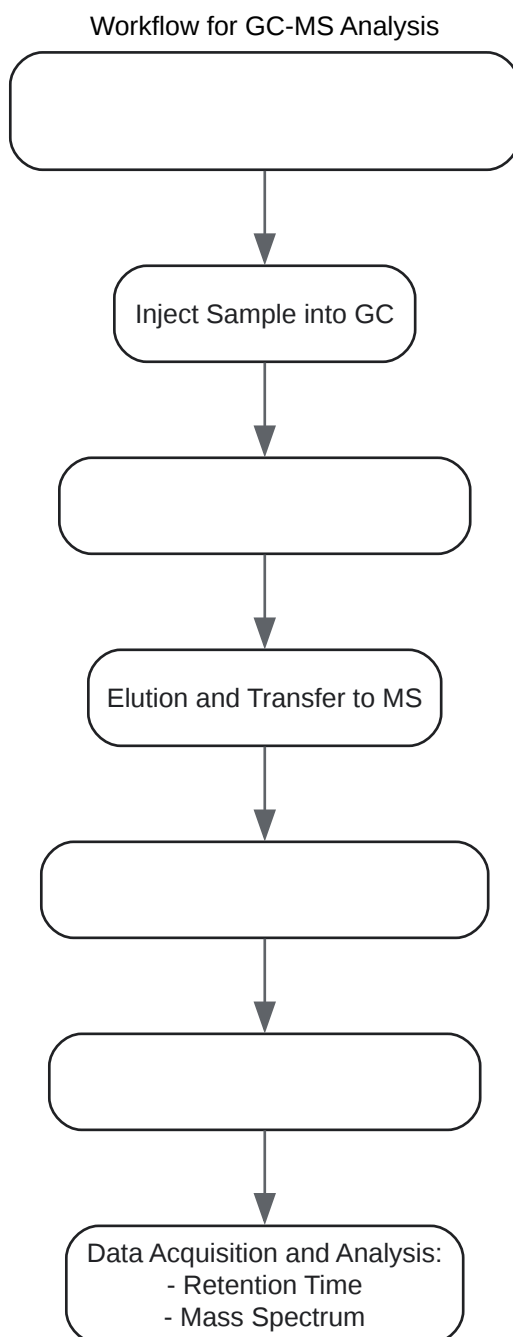
## Procedure:

- Under a nitrogen atmosphere, charge a reactor with phenol, toluene, and the solid acid catalyst.
- Heat the mixture to 85°C with stirring.
- Once the temperature is stable, add  $\alpha$ -methylstyrene dropwise over a period of 1 hour.
- After the addition is complete, maintain the reaction at 85°C for an additional 20-40 minutes.
- Cool the reaction mixture and filter to remove the solid acid catalyst.
- Wash the filtrate with an aqueous solution of sodium bicarbonate, followed by two washes with deionized water.
- Remove the toluene from the organic phase via rotary evaporation.
- Recrystallize the crude product from a 1:1 (v/v) mixture of hexane and toluene.
- Isolate the resulting white crystals by filtration and dry under vacuum.

## Analytical Methodology: GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method for the identification and quantification of **4-Cumylphenol**.

Experimental Workflow: GC-MS Analysis of **4-Cumylphenol**



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Caption: A generalized workflow for the analysis of **4-Cumylphenol** using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness).
- Carrier Gas: Helium.
- Injector: Splitless mode.
- Oven Temperature Program: An initial temperature of 40°C held for 2 minutes, then ramped to 265°C at 15°C/min, and held for 13 minutes.
- Mass Spectrometer: Capable of electron impact (EI) ionization.
- Ionization Energy: 70 eV.
- Mass Scan Range: m/z 50-450.

#### Procedure:

- Prepare a dilute solution of the **4-Cumylphenol** sample in a suitable solvent (e.g., methanol).
- Inject a small volume (e.g., 1  $\mu$ L) of the sample solution into the GC.
- The compound is separated from other components in the mixture based on its boiling point and interaction with the column's stationary phase.
- The eluted compound is introduced into the mass spectrometer, where it is ionized.
- The resulting ions are separated based on their mass-to-charge ratio, generating a mass spectrum.
- The retention time from the GC and the fragmentation pattern from the MS are used to identify and quantify **4-Cumylphenol**.

## Toxicological Profile and Endocrine Disruption

**4-Cumylphenol** is recognized as an endocrine-disrupting chemical (EDC), with studies indicating its potential to interfere with the body's hormonal systems.



## Acute Toxicity

Route of Exposure	Species	Value
Oral	Rat	LD50: >300 - 2000 mg/kg
Dermal	Rabbit	LD50: >2000 mg/kg

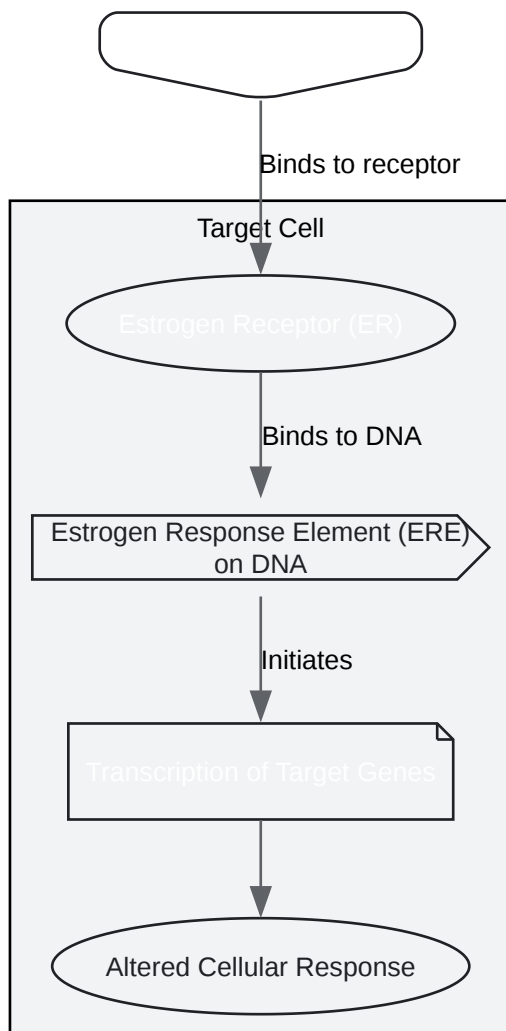
Data from safety data sheets and toxicological databases.

## Endocrine Disruption Mechanisms

**4-Cumylphenol** is known to exhibit anti-androgenic activity and is suspected of interacting with the estrogen receptor signaling pathway.

Estrogen Receptor Signaling Pathway Interference

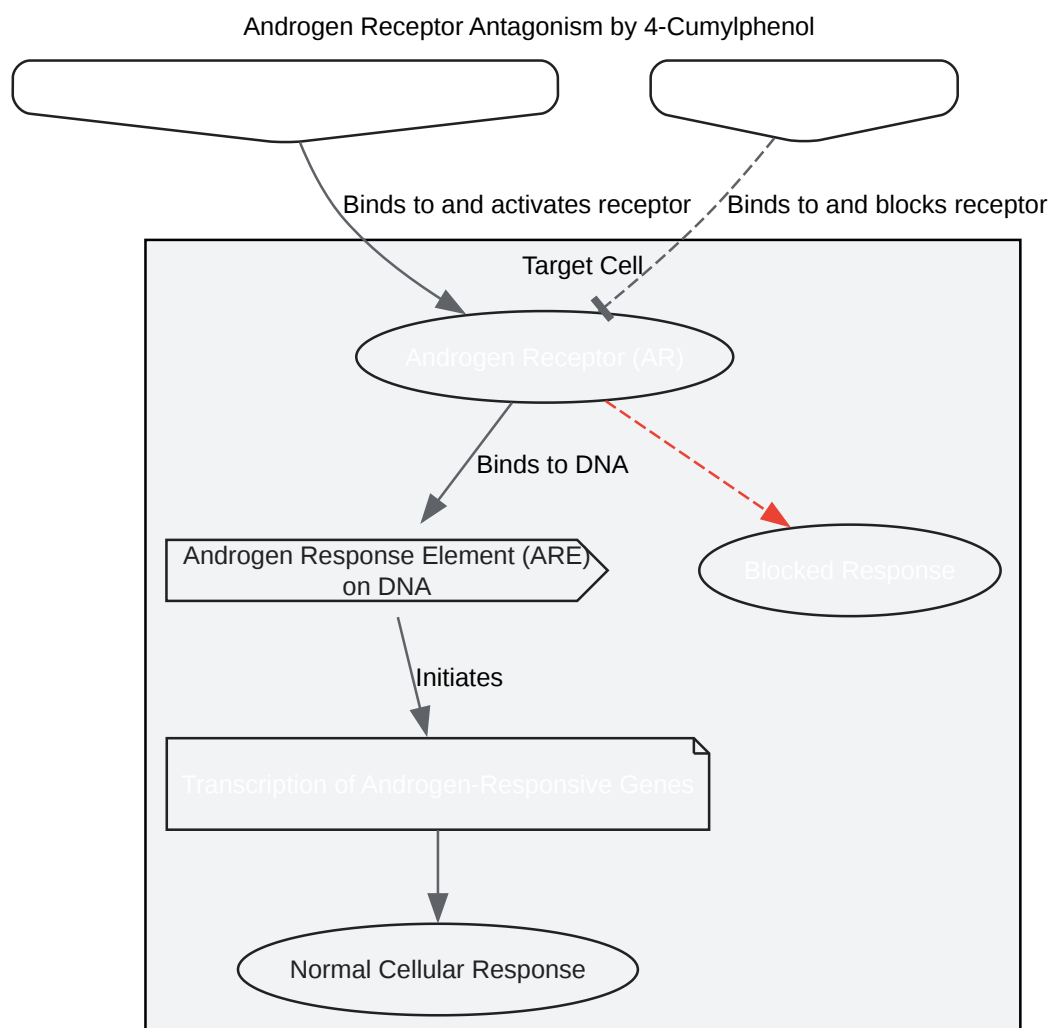
## Hypothesized Interaction with Estrogen Receptor Signaling



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Caption: A diagram illustrating the potential mechanism of endocrine disruption by **4-Cumylphenol** via the estrogen receptor pathway.

Androgen Receptor Antagonism



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Caption: A diagram showing how **4-Cumylphenol** may act as an antagonist to the androgen receptor, thereby inhibiting normal androgen signaling.

## Applications and Industrial Relevance

**4-Cumylphenol** is a versatile chemical intermediate with several key industrial applications:

- Polymer Industry: It is used as a chain terminator in the production of polycarbonates and as a modifier for phenolic and epoxy resins.[2]
- Surfactants: It serves as a precursor in the synthesis of non-ionic surfactants.
- Biocides: It exhibits fungicidal properties and is used in some formulations for wood preservation and as an antimicrobial agent in lubricants.[2]

## Safety and Handling

**4-Cumylphenol** should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It should be used in a well-ventilated area. It is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[3] In case of fire, use extinguishing media appropriate for the surrounding environment.

This technical guide is intended for informational purposes for a professional audience and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional consultation.

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## References

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